

4-Methylbenzenesulfonate CAS number and molecular structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methylbenzenesulfonate

Cat. No.: B104242

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An In-depth Technical Guide to 4-Methylbenzenesulfonate

This technical guide provides a comprehensive overview of **4-methylbenzenesulfonate**, with a primary focus on Methyl **4-methylbenzenesulfonate**, a key reagent in organic synthesis. The term "**4-methylbenzenesulfonate**" can refer to various salts and esters of 4-methylbenzenesulfonic acid (p-toluenesulfonic acid). For clarity, this document will center on the methyl ester, Methyl **4-methylbenzenesulfonate** (also known as methyl tosylate), due to its widespread use in research and industry. Information regarding the common salt, Sodium **4-methylbenzenesulfonate**, is also included for comparative purposes.

This guide is intended for researchers, scientists, and professionals in the field of drug development and other areas of chemical synthesis.

Compound Identification and Molecular Structure

Methyl **4-methylbenzenesulfonate** is an organic compound with the CAS number 80-48-8.^[1]^[2] It is the methyl ester of p-toluenesulfonic acid. The molecular structure consists of a benzene ring substituted with a methyl group and a methylsulfonate group at the para (4) position.

Sodium **4-methylbenzenesulfonate** is the sodium salt of p-toluenesulfonic acid, with the CAS number 657-84-1. It is a white, water-soluble solid.

The molecular structure of Methyl **4-methylbenzenesulfonate** is characterized by the presence of the tosyl group ($\text{CH}_3\text{C}_6\text{H}_4\text{SO}_2$), which is an excellent leaving group in nucleophilic substitution reactions.

Physicochemical Properties

The following table summarizes the key quantitative data for Methyl **4-methylbenzenesulfonate**.

Property	Value
CAS Number	80-48-8
Molecular Formula	$\text{C}_8\text{H}_{10}\text{O}_3\text{S}$
Molecular Weight	186.23 g/mol
Appearance	White to slightly yellow low melting solid or liquid
Melting Point	25-29 °C
Boiling Point	292 °C at 760 mmHg; 144-145 °C at 5 mmHg
Density	1.234 g/mL at 25 °C
Solubility	Soluble in ethanol, ether, benzene, chloroform, and methanol. Insoluble in water.
Refractive Index	1.5172 (at 20 °C)
Vapor Pressure	1 mmHg at 20 °C

Experimental Protocols

Methyl **4-methylbenzenesulfonate** is a widely used methylating agent in organic synthesis.^[3] Below is a detailed experimental protocol for its synthesis.

Synthesis of Methyl 4-methylbenzenesulfonate

This protocol is adapted from a well-established method for the esterification of p-toluenesulfonyl chloride.

Materials:

- p-Toluenesulfonyl chloride
- Methanol (90-95%)
- Sodium hydroxide (25% aqueous solution)
- Benzene (for extraction)
- Potassium carbonate (5% aqueous solution)
- Water
- Round-bottomed flask
- Mechanical stirrer
- Separatory funnel
- Ice-salt bath
- Distillation apparatus

Procedure:

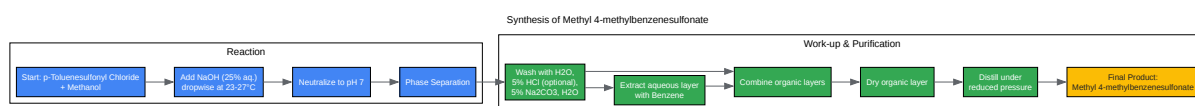
- **Reaction Setup:** In a round-bottomed flask equipped with a mechanical stirrer and placed in an ice-salt bath, add 1 kg of 90-95% methanol.
- **Addition of Reactant:** While stirring, add 1 kg of powdered, pure p-toluenesulfonyl chloride to the methanol.
- **Base Addition:** From a separatory funnel, slowly add 840 g of a 25% sodium hydroxide solution dropwise. Maintain the reaction temperature between 23-27 °C for optimal results.
- **Neutralization and Separation:** After the addition of the sodium hydroxide solution is complete, test the reaction mixture with litmus paper. If it is not alkaline, add more sodium

hydroxide solution until a neutral pH is achieved. Allow the mixture to stand for several hours, during which the ester will separate as a lower layer.

- Work-up:
 - Siphon off the upper methanol layer.
 - Wash the remaining ester with water to remove any residual salt.
 - If an iron stirrer was used, wash with 5% hydrochloric acid to remove any iron contaminants.
 - Subsequently, wash the ester with a 5% sodium carbonate solution followed by a final wash with water.
- Extraction and Drying: The upper layer from the initial separation can be extracted with benzene. The benzene extract is then combined with the lower ester layer. This combined organic phase is washed sequentially with water and a 5% potassium carbonate solution. The organic layer is then dried.
- Purification: The final product is purified by distillation under reduced pressure.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the synthesis and purification of Methyl **4-methylbenzenesulfonate**.



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Caption: Workflow for the synthesis of Methyl **4-methylbenzenesulfonate**.

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- To cite this document: BenchChem. [4-Methylbenzenesulfonate CAS number and molecular structure]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b104242#4-methylbenzenesulfonate-cas-number-and-molecular-structure\]](https://www.benchchem.com/product/b104242#4-methylbenzenesulfonate-cas-number-and-molecular-structure)

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